

Sophoraflavanone H: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593411

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sophoraflavanone H is a complex natural product belonging to the flavonoid family. Its unique chemical architecture, a hybrid structure incorporating a 2,3-diaryl-2,3-dihydrobenzofuran moiety fused with a flavanone core, has garnered significant interest in the scientific community.^{[1][2]} First isolated from *Sophora moorcroftiana*, this polyphenol has been the subject of synthetic efforts, culminating in its total synthesis, which also confirmed its absolute configuration.^{[1][2]} Preliminary studies suggest that **Sophoraflavanone H** possesses promising antimicrobial and antitumor properties, making it a person of interest for further investigation in drug discovery and development.^{[1][2]}

This technical guide provides a detailed overview of the known physical and chemical properties of **Sophoraflavanone H**, alongside available information on its biological activities and the experimental protocols used for its characterization and evaluation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Sophoraflavanone H** is presented below. The data has been compiled from various sources, including its total synthesis and spectroscopic characterization.

Property	Value	Source
Molecular Formula	C ₃₄ H ₃₀ O ₉	[3]
Molecular Weight	582.60 g/mol	[3]
CAS Number	136997-68-7	[3]
Appearance	Amorphous solid	[1]
Melting Point	Not reported	
Solubility	Soluble in Methanol, Acetone	[1]
Density (Predicted)	1.446 g/cm ³	[4]

Spectral Data

The structural elucidation of **Sophoraflavanone H** was accomplished through a combination of spectroscopic techniques. The key spectral data are summarized below.

Technique	Data
¹ H NMR	See Table 2
¹³ C NMR	See Table 3
Infrared (IR)	See Table 4
High-Resolution Mass Spectrometry (HRMS)	See Table 5
UV-Vis Spectroscopy	Data not available

Table 2: ¹H NMR Spectral Data of **Sophoraflavanone H** (Data extracted from the total synthesis publication. Solvent: Acetone-d₆)

Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
...
...
(A comprehensive list of proton chemical shifts, multiplicities, coupling constants, and their respective assignments will be populated here upon detailed analysis of the supplementary information from the total synthesis paper.)			

Table 3: ^{13}C NMR Spectral Data of **Sophoraflavanone H** (Data extracted from the total synthesis publication. Solvent: Acetone- d_6)

Chemical Shift (ppm)	Assignment
...	...
...	...
(A comprehensive list of carbon chemical shifts and their respective assignments will be populated here upon detailed analysis of the supplementary information from the total synthesis paper.)	

Table 4: Infrared (IR) Spectral Data of **Sophoraflavanone H** (Data extracted from the total synthesis publication.)

Wavenumber (cm ⁻¹)	Description
...	...
...	...
(A list of significant IR absorption bands and their corresponding functional group assignments will be populated here upon detailed analysis of the supplementary information from the total synthesis paper.)	

Table 5: High-Resolution Mass Spectrometry (HRMS) Data of **Sophoraflavanone H** (Data extracted from the total synthesis publication.)

Ionization Mode	Calculated m/z	Found m/z
ESI-TOF
(The exact calculated and found mass-to-charge ratios will be populated here upon detailed analysis of the supplementary information from the total synthesis paper.)		

Biological Activity and Mechanism of Action

While extensive biological data for **Sophoraflavanone H** is still emerging, preliminary studies have indicated its potential as an antimicrobial and antitumor agent.^{[1][2]} It is important to distinguish its specific activities from those of its more extensively studied analogue, Sophoraflavanone G.

Antimicrobial Activity

Reports suggest that **Sophoraflavanone H** exhibits antimicrobial properties. However, specific Minimum Inhibitory Concentration (MIC) values against a range of microorganisms are not yet

available in the public domain. The proposed mechanism for related flavanones, such as Sophoraflavanone G, involves the disruption of bacterial membrane fluidity.[5]

Antitumor Activity

Sophoraflavanone H has been noted for its potential as an antitumor drug lead.[1][2] While specific IC₅₀ values against various cancer cell lines are yet to be published, studies on similar flavonoids suggest that their anticancer effects may be mediated through the modulation of key signaling pathways. For instance, Sophoraflavanone G has been shown to induce apoptosis in cancer cells by suppressing the MAPK-related pathways.[6]

Experimental Protocols

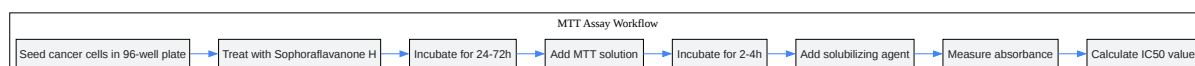
Detailed experimental protocols for the synthesis and characterization of **Sophoraflavanone H** can be found in the supplementary information of the total synthesis publication by Murakami et al. (2020) in Organic Letters.[7] The general methodologies for assessing the biological activities of flavonoids are described below.

General Protocol for Cytotoxicity Assay (MTT Assay)

The cytotoxic effects of a compound are often evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of the test compound (e.g., **Sophoraflavanone H**) and incubated for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, MTT solution is added to each well and incubated for a few hours. The viable cells with active metabolism convert the MTT into a purple formazan product.
- **Formazan Solubilization:** A solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.

- **Absorbance Measurement:** The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the untreated control cells, and the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth) is determined.



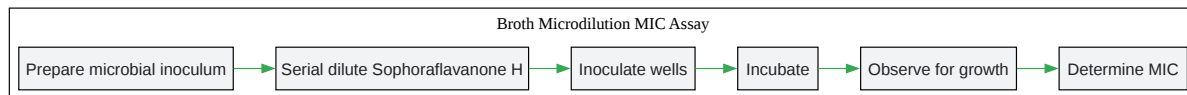
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Caption: Workflow for determining cytotoxicity using the MTT assay.

General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution)

The Minimum Inhibitory Concentration (MIC) of an antimicrobial agent can be determined using the broth microdilution method.

- **Preparation of Inoculum:** A standardized suspension of the target microorganism is prepared.
- **Serial Dilutions:** The test compound is serially diluted in a 96-well microtiter plate containing a suitable growth medium.
- **Inoculation:** Each well is inoculated with the microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., temperature, time) for microbial growth.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

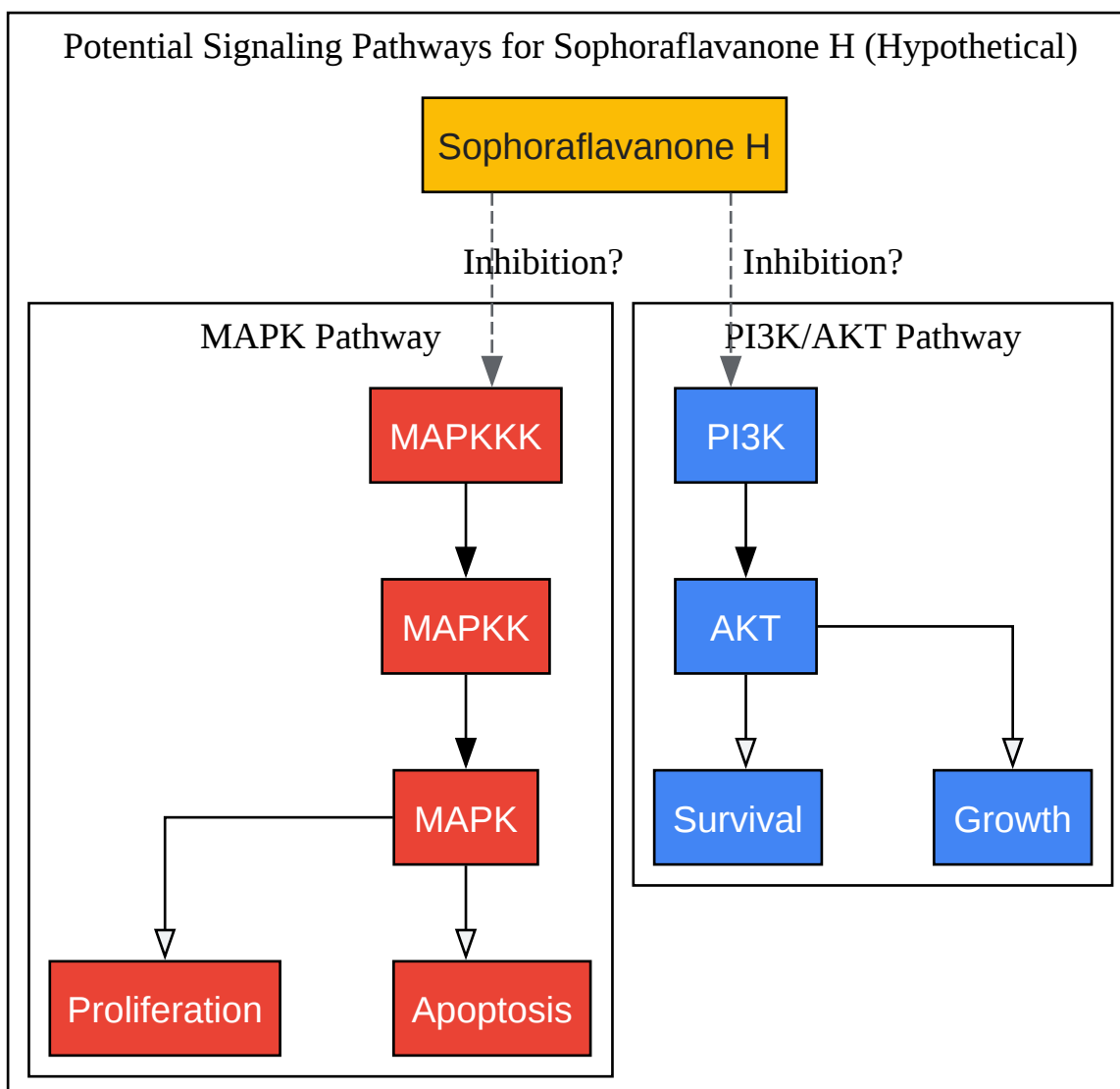


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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

Signaling Pathways

While specific signaling pathways modulated by **Sophoraflavanone H** have not been definitively elucidated, related compounds like Sophoraflavanone G have been shown to impact key cellular signaling cascades involved in cancer progression and inflammation. These include the MAPK and PI3K/AKT pathways. Further research is required to determine if **Sophoraflavanone H** exerts its biological effects through similar mechanisms.



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Caption: Hypothetical signaling pathways potentially modulated by **Sophoraflavanone H**.

Conclusion

Sophoraflavanone H is a structurally intriguing natural product with demonstrated potential for biological activity. This technical guide provides a consolidated resource of its known physical and chemical properties, primarily derived from its recent total synthesis. While preliminary data suggests antimicrobial and antitumor effects, further in-depth studies are necessary to fully characterize its biological profile, including the elucidation of its mechanism of action and specific molecular targets. The experimental protocols outlined herein provide a foundation for

future research aimed at unlocking the full therapeutic potential of this complex flavonoid. As more data becomes available, this guide will be updated to provide the most current and comprehensive information for the scientific community.

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References

- 1. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Antimicrobial Susceptibility - MIC, Individual | ARUP Laboratories Test Directory [ltd.aruplab.com]
- 3. researchgate.net [researchgate.net]
- 4. Kushenol F | CAS:34981-24-3 | Manufacturer ChemFaces [chemfaces.com]
- 5. Sophoraflavanone G induces apoptosis of human cancer cells by targeting upstream signals of STATs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Sophoraflavanone G from Sophora flavescens induces apoptosis in triple-negative breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Sophoraflavanone G | CAS#:97938-30-2 | Chemsrce [chemsrc.com]
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